

6-Chloro-5-nitro-1H-indazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Chloro-5-nitro-1H-indazole

Cat. No.: B025999

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Chloro-5-nitro-1H-indazole**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document outlines the available safety and handling information, a plausible experimental protocol for its synthesis, and insights into its potential biological significance.

Compound Identification and Properties

6-Chloro-5-nitro-1H-indazole is a substituted indazole with the molecular formula $C_7H_4ClN_3O_2$.^[1] While specific experimental data for this compound is limited in publicly available literature, its structural properties can be predicted based on computational models.

Property	Value	Source
Molecular Weight	197.58 g/mol	[1]
IUPAC Name	6-chloro-5-nitro-1H-indazole	[1]
CAS Number	101420-98-8	[1][2]
Appearance	Likely a solid powder	Inferred from related compounds
Solubility	Expected to be soluble in organic solvents like DMF and DMSO	Inferred from related compounds

Safety and Handling

Disclaimer: A specific Safety Data Sheet (SDS) for **6-Chloro-5-nitro-1H-indazole** is not readily available in public domains. The following information is based on the safety profiles of structurally similar compounds, such as 6-nitro-1H-indazole and other chlorinated nitroaromatic compounds. Researchers must perform a thorough risk assessment before handling this chemical and consult any available supplier-specific safety information.

Hazard Identification (Inferred)

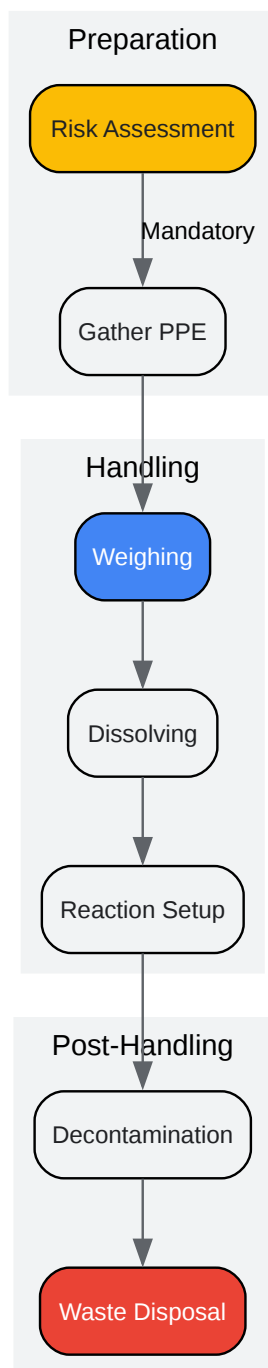
Based on analogous compounds, **6-Chloro-5-nitro-1H-indazole** should be handled as a potentially hazardous substance with the following likely classifications:

Hazard Class	Precautionary Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.
Carcinogenicity	Suspected of causing cancer.

Personal Protective Equipment (PPE) and Handling Precautions

A logical workflow for the safe handling of **6-Chloro-5-nitro-1H-indazole** is outlined below.

Workflow for Safe Handling of 6-Chloro-5-nitro-1H-indazole



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Caption: A logical workflow for the safe handling of **6-Chloro-5-nitro-1H-indazole**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.

Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

First Aid Measures (Inferred)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

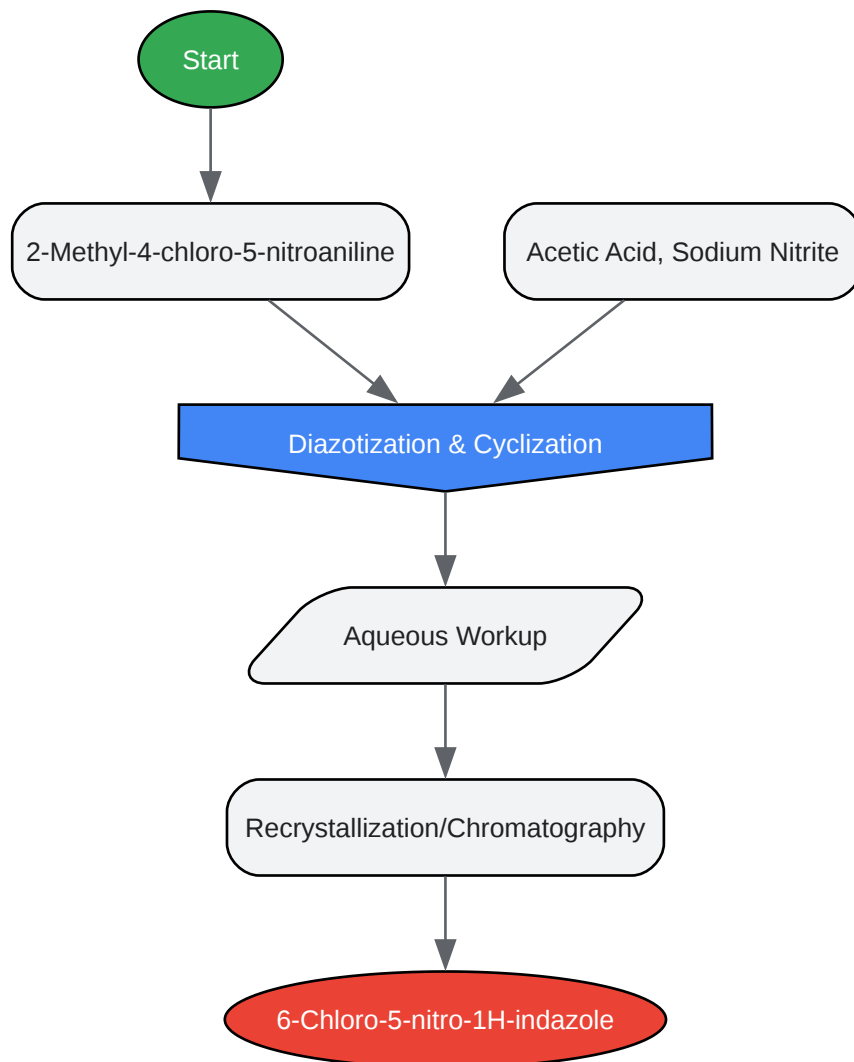
Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocol: Synthesis of 6-Chloro-5-nitro-1H-indazole

The following is a plausible, general procedure for the synthesis of **6-Chloro-5-nitro-1H-indazole**, adapted from a patented method for preparing substituted indazoles.^[3] This protocol should be optimized and validated by the researcher.

Plausible Synthesis Workflow for 6-Chloro-5-nitro-1H-indazole



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Caption: A plausible synthetic workflow for **6-Chloro-5-nitro-1H-indazole**.

Materials and Reagents

- 2-Methyl-4-chloro-5-nitroaniline
- Glacial Acetic Acid

- Sodium Nitrite
- Deionized Water
- Ethyl Acetate
- Brine
- Anhydrous Magnesium Sulfate

Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-methyl-4-chloro-5-nitroaniline in glacial acetic acid. Cool the solution in an ice bath.
- **Diazotization:** Slowly add a solution of sodium nitrite in water dropwise to the stirred reaction mixture, maintaining the temperature below 5 °C.
- **Cyclization:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours, or until TLC analysis indicates the consumption of the starting material.
- **Work-up:** Carefully pour the reaction mixture into a beaker of ice water. Extract the aqueous mixture with ethyl acetate. Wash the combined organic layers with saturated sodium bicarbonate solution and then with brine.
- **Isolation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **6-Chloro-5-nitro-1H-indazole** by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Biological Activity and Potential Applications

While specific studies on the biological activity of **6-Chloro-5-nitro-1H-indazole** are not prominent in the literature, the broader class of nitroindazole derivatives has shown significant potential in several therapeutic areas.

- **Antileishmanial Activity:** Derivatives of 3-chloro-6-nitro-1H-indazole have been synthesized and evaluated as promising antileishmanial candidates.[4][5] This suggests that the **6-chloro-5-nitro-1H-indazole** scaffold could serve as a valuable intermediate for the development of new antiparasitic agents.
- **Anticancer Activity:** Other substituted nitroindazoles have demonstrated antiproliferative effects against various cancer cell lines.[4] The nitro group is a key pharmacophore in many biologically active molecules, and its presence in the **6-Chloro-5-nitro-1H-indazole** structure makes it a compound of interest for cancer research.
- **Antimicrobial Activity:** The indazole nucleus is a component of various compounds with antibacterial and antifungal properties.[6]

The primary role of **6-Chloro-5-nitro-1H-indazole** in drug development appears to be as a versatile building block for the synthesis of more complex, biologically active molecules. Further research is needed to elucidate any intrinsic biological activity of the parent compound and its specific molecular targets or signaling pathways.

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